

# Essential Guide to Amogastrin Disposal for Laboratory Professionals

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## Compound of Interest

Compound Name: Amogastrin

Cat. No.: B1665373

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Amogastrin**.

**Amogastrin** is a synthetic tetrapeptide and a gastrin analogue, utilized in research primarily for stimulating gastric secretion and in gastric imaging studies.<sup>[1]</sup> Due to its chemical nature, **Amogastrin** must be treated as chemical waste and disposed of following established safety protocols to prevent environmental contamination and ensure personnel safety.

## Key Chemical and Safety Data

While specific quantitative disposal limits for **Amogastrin** are not readily available, the following information is crucial for implementing appropriate disposal procedures.

| Property          | Value   | Reference                            |
|-------------------|---|--------------------------------------|
| Chemical Name     | Amogastrin  | [1][2]                               |
| Synonyms          | tert-Amyloxycarbonyltetragastrin  | [2]                                  |
| CAS Number        | 16870-37-4  | [1][2]                               |
| Molecular Formula | C35H46N6O8S   | [1][2]                               |
| Physical Form     | Solid (assumed)   | General peptide characteristics      |
| Known Hazards     | To be handled with care as with all chemical reagents. Specific toxicity data is limited. | General laboratory safety principles |

## Procedural Workflow for Amogastrin Disposal

The following diagram outlines the logical workflow for the proper disposal of **Amogastrin** in a laboratory setting. This procedure is designed to comply with general hazardous waste regulations.



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## References

- 1. Amogastrin | Tetrapeptide | MedChemExpress [medchemexpress.eu]
- 2. Amogastrin | C<sub>35</sub>H<sub>46</sub>N<sub>6</sub>O<sub>8</sub>S | CID 71884 - PubChem [pubchem.ncbi.nlm.nih.gov]
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